

Biotin-SS-Tyramide vs regular biotin tyramide

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Compound Focus: Biotin-SS-Tyramide

CAS No.: 678975-20-7

Cat. No.: S6607193

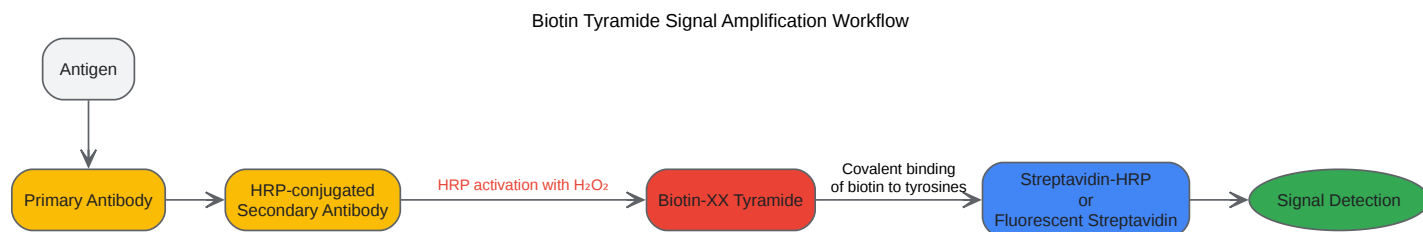
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Understanding Biotin Tyramide

Biotin tyramide is a key reagent in **Tyramide Signal Amplification (TSA)**, an enzyme-mediated method that significantly boosts detection signals for targets like proteins and nucleic acids in situ [1] [2].

- **Core Principle:** The technique relies on horseradish peroxidase (HRP) enzyme. HRP, typically conjugated to a target-specific antibody or streptavidin, catalyzes the activation of biotin-tyramide in the presence of a low concentration of hydrogen peroxide. This creates a highly reactive tyramide radical that covalently binds to electron-rich tyrosine residues on proteins near the HRP enzyme site [1] [2] [3]. Each HRP enzyme can activate hundreds of tyramide molecules, leading to massive deposition of biotin labels at the target site [3].
- **Primary Function:** The deposited biotin moieties act as tags. These tags are subsequently detected using streptavidin conjugated to a reporter molecule, such as a fluorophore or enzyme, for visualization [1] [2]. This process can increase detection sensitivity by up to 100-fold compared to conventional methods [1] [3].

The diagram below illustrates the workflow for detecting a target antigen using this method.



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Properties and Experimental Data for Regular Biotin Tyramide

The table below summarizes key information about the regular biotin tyramide reagent from commercial and research sources.

Property / Aspect	Details
Chemical Names / Synonyms	Biotin-tyramide, Biotinyl tyramide, Biotin Phenol [4] [5]
CAS Number	41994-02-9 [4] [5]
Molecular Formula	C ₁₈ H ₂₅ N ₃ O ₃ S [4] [5]
Molecular Weight	363.47 g/mol [4] [5]
Appearance	White to off-white solid [4] [6]
Solubility	Soluble in DMSO and DMF [4] [6] [5]
Key Applications	Immunohistochemistry (IHC), Immunocytochemistry (ICC), <i>In Situ</i> Hybridization (ISH/FISH) [1] [2] [7]

Property / Aspect	Details
Reported Sensitivity Gain	Up to 100-fold compared to conventional methods [1] [3]

Experimental Protocol Outline

A typical protocol for using biotin tyramide in immunohistochemistry involves these core steps [1] [8] [7]:

- **Sample Preparation:** Fix and permeabilize cells or tissue sections. A critical step is blocking endogenous peroxidase activity by treating the sample with hydrogen peroxide (e.g., 3% H₂O₂) to prevent high background [8].
- **Primary Antibody Incubation:** Apply the specific primary antibody against the target antigen.
- **HRP-Conjugated Probe Incubation:** Apply an HRP-conjugated secondary antibody that recognizes the primary antibody. Alternatively, an HRP-conjugated streptavidin can be used if the primary antibody is biotinylated [1].
- **Tyramide Signal Amplification:** Incubate the sample with the working solution containing **biotin-XX tyramide** and a low concentration of **hydrogen peroxide**. The HRP enzyme catalyzes the activation and covalent deposition of biotin at the target site.
- **Signal Detection:** Apply **streptavidin conjugated to a reporter molecule**. For fluorescent detection, use fluorescent streptavidin (e.g., Alexa Fluor conjugates). For chromogenic detection, use streptavidin conjugated to an enzyme like Alkaline Phosphatase (AP) or another HRP molecule, followed by the appropriate substrate [1] [2].
- **Microscopy/Analysis:** Visualize and analyze the amplified signal.

Information on Biotin-SS-Tyramide

The search results do not contain specific information on **Biotin-SS-Tyramide**. The "SS" in the name typically denotes a disulfide bridge, which is often incorporated into biochemical reagents to create a cleavable linkage. This feature can be useful for certain experimental procedures, such as eluting bound molecules or reducing background in some applications.

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References

1. TSA and Other Peroxidase-Based... | Thermo Fisher Scientific - CN [thermofisher.com]
2. Signal Amplification (TSA) Tyramide Methodology [news-medical.net]
3. Signal Amplification - Biotium Tyramide [biotium.com]
4. Biotin-tyramide - Sensitive Biotinylation Reagent [apexbt.com]
5. Biotinyl Tyramide | CAS 41994-02-9 | SCBT - Santa Cruz Biotechnology [scbt.com]
6. Biotinyl tyramide | CAS#:41994-02-9 [lumiprobe.com]
7. TSA Biotin [akoyabio.com]
8. XX Biotin SuperBoost™ Kit, goat anti-rabbit IgG Tyramide [thermofisher.com]

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